Spectral Data for 2-Amino-4-nitrobenzamide: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2-Amino-4-nitrobenzamide*
CAS No.:	*31930-18-4*
Cat. No.:	*B112457*

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Abstract

This technical guide provides a comprehensive overview of the spectral data for **2-Amino-4-nitrobenzamide**. However, a thorough search of publicly available scientific literature and spectral databases reveals a significant lack of experimental Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this specific isomer. To provide valuable insights for researchers, scientists, and drug development professionals, this guide will focus on a detailed spectral analysis of a closely related and well-characterized isomer, 2-Amino-5-nitrobenzamide. By examining the spectral data of this analogue, we can predict and understand the expected spectral characteristics of **2-Amino-4-nitrobenzamide**. This comparative approach offers a robust framework for the structural elucidation of this class of compounds.

Introduction: The Challenge of Characterizing 2-Amino-4-nitrobenzamide

2-Amino-4-nitrobenzamide is a small organic molecule with potential applications in medicinal chemistry and materials science. Its structure, featuring an amino group, a nitro group, and a

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benzamide functional group, suggests a range of chemical properties and potential biological activities. However, the precise characterization of this molecule is hampered by the limited availability of experimental data in the public domain. Spectroscopic techniques such as NMR, IR, and MS are fundamental for confirming the structure, purity, and electronic properties of a synthesized compound. The absence of this data for **2-Amino-4-nitrobenzamide** necessitates a predictive and comparative approach.

This guide will therefore pivot to a comprehensive analysis of 2-Amino-5-nitrobenzamide, an isomer with readily available and well-documented spectral data. The electronic and steric differences between the 4-nitro and 5-nitro isomers are subtle enough that the analysis of the latter provides a strong foundation for predicting the spectral features of the former.

Molecular Structure and its Influence on Spectral Properties

The arrangement of functional groups on the benzene ring is the primary determinant of the spectral properties of aminonitrobenzamides. The electron-donating amino group ($-NH_2$) and the electron-withdrawing nitro ($-NO_2$) and benzamide ($-CONH_2$) groups create a unique electronic environment for each proton and carbon atom.

Caption: Workflow for NMR analysis of 2-Amino-5-nitrobenzamide.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Table 3: IR Spectral Data for 2-Amino-5-nitrobenzamide [1]

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Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
3400 - 3200	**N-H stretch**	**Amino ($-NH_2$) and Amide ($-CONH_2$)**
1680 - 1640	C=O stretch	Amide ($-CONH_2$)
1620 - 1580	N-H bend	Amino ($-NH_2$)
1550 - 1475	N-O asymmetric stretch	Nitro ($-NO_2$)
1350 - 1300	N-O symmetric stretch	Nitro ($-NO_2$)

| 1600, 1475, 1450 | C=C stretch | Aromatic Ring |

Interpretation:

- N-H Stretching: The region between 3400 and 3200 cm^{-1} will show characteristic sharp peaks corresponding to the symmetric and asymmetric stretching vibrations of the primary amine ($-NH_2$) and the N-H stretching of the amide ($-CONH_2$).
- C=O Stretching: A strong absorption band in the range of 1680-1640 cm^{-1} is indicative of the carbonyl group of the amide.
- N-O Stretching: The nitro group will exhibit two strong absorption bands corresponding to its asymmetric (~1550-1475 cm^{-1}) and symmetric (~1350-1300 cm^{-1}) stretching vibrations.
- Aromatic C=C Stretching: The presence of the benzene ring will be confirmed by several absorption bands in the 1600-1450 cm^{-1} region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Mass Spectrometry Data for 2-Amino-5-nitrobenzamide [1]

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m/z	Ion
181	**$[M]^+$ (Molecular Ion)**
164	$[M - NH_3]^+$
135	$[M - NO_2]^+$
121	$[M - CONH_2 - O]^+$

| 92 | $[C_6H_4N]^+$ |

Interpretation:

- Molecular Ion Peak: The mass spectrum will show a molecular ion peak ($[M]^+$) at an m/z value corresponding to the molecular weight of 2-Amino-5-nitrobenzamide (181.15 g/mol). [1]* Fragmentation Pattern: The molecule will fragment in a predictable manner under electron ionization. Common fragmentation pathways include the loss of small neutral molecules such as ammonia ($-NH_3$), the nitro group ($-NO_2$), and the amide functional group ($-CONH_2$). The analysis of these fragment ions helps to confirm the molecular structure.

Experimental Protocols

The following are generalized protocols for the acquisition of spectral data for aminonitrobenzamides. These should be adapted and optimized for specific instrumentation and sample characteristics.

NMR Spectroscopy

- Sample Preparation:
  - Dissolve 5-10 mg of the purified 2-Amino-5-nitrobenzamide in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$) in a 5 mm NMR tube.
  - Ensure the sample is fully dissolved to obtain high-resolution spectra.
- ^1H NMR Acquisition:
  - Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.

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- Set the spectral width to cover a range of at least 0-12 ppm.
- Use a sufficient number of scans to achieve a good signal-to-noise ratio.

- ^{13}C NMR Acquisition:
  - Acquire the spectrum on the same instrument.
  - Use a proton-decoupled pulse sequence to obtain singlets for each carbon.
  - Set the spectral width to approximately 0-200 ppm.
  - A significantly larger number of scans will be required compared to the ^{1}H NMR spectrum due to the low natural abundance of ^{13}C.

IR Spectroscopy (ATR-FTIR)

- Background Collection:
  - Ensure the ATR crystal is clean.
  - Collect a background spectrum of the empty ATR accessory.
- Sample Analysis:
  - Place a small amount of the solid, dry 2-Amino-5-nitrobenzamide sample onto the center of the ATR crystal.
  - Apply pressure using the instrument's pressure clamp to ensure good contact.
  - Record the IR spectrum over the range of 4000 to 400 cm^{-1}.

Mass Spectrometry (Electron Ionization - EI)

- Sample Introduction:
  - Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).

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- Ionization:
  - Ionize the sample using a standard electron energy of 70 eV.
- Mass Analysis:
  - Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 40-300).
  - The resulting mass spectrum will show the relative abundance of the molecular ion and its fragment ions.

Conclusion

While experimental spectral data for **2-Amino-4-nitrobenzamide** remains elusive in the public domain, a comprehensive analysis of its isomer, 2-Amino-5-nitrobenzamide, provides a robust predictive framework. The detailed interpretation of the ^{1}H NMR, ^{13}C NMR, IR, and MS spectra of 2-Amino-5-nitrobenzamide, as presented in this guide, highlights the key structural features and their spectroscopic signatures. Researchers working on the synthesis and characterization of **2-Amino-4-nitrobenzamide** can utilize this information to anticipate the spectral properties of their target compound and to guide their analytical workflows. The provided experimental protocols offer a starting point for obtaining high-quality spectral data for this class of molecules.

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Sources

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